

Ethyl Potassium Oxalate: A Comprehensive Technical Guide for Scientific Professionals

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Compound of Interest

Compound Name: Ethyl potassium oxalate

CAS No.: 1906-57-6

Cat. No.: B175031

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An in-depth examination of the synthesis, properties, and applications of a versatile building block in organic chemistry.

Introduction

Ethyl potassium oxalate, also known as potassium monoethyl oxalate, is a key organic reagent valued for its role as a versatile building block in chemical synthesis. With the Chemical Abstracts Service (CAS) number 1906-57-6 and the molecular formula $C_4H_5KO_4$, this compound serves as a crucial intermediate in the formation of more complex molecules, particularly in the pharmaceutical and fine chemical industries.^{[1][2]} This technical guide provides a comprehensive overview of **ethyl potassium oxalate**, detailing its chemical and physical properties, synthesis methodologies, safety considerations, and applications, with a focus on providing actionable insights for researchers and drug development professionals.

Chemical and Physical Properties

Ethyl potassium oxalate is the potassium salt of the monoethyl ester of oxalic acid. A summary of its key identifiers and physical properties is provided below.

Table 1: Chemical Identifiers for Ethyl Potassium Oxalate

Identifier	Value
CAS Number	1906-57-6[1][2]
Molecular Formula	C4H5KO4[1][2]
Molecular Weight	156.18 g/mol [2][3]
IUPAC Name	potassium 2-ethoxy-2-oxoacetate[3]
Synonyms	Potassium monoethyl oxalate, Oxalic acid monoethyl ester potassium salt[3]
InChI Key	RLPQQBNSTHRHEK-UHFFFAOYSA-M[4]
SMILES	CCOC(=O)C(=O)[O-].[K+][3]

Table 2: Physical Properties of Ethyl Potassium Oxalate

Property	Value
Appearance	White to off-white crystalline powder[4]
Melting Point	220-223 °C (decomposes)[5]
Solubility	Soluble in water. Insoluble in ethanol.[6][7]
Purity	Typically available in 97% purity.[1]

Synthesis of Ethyl Potassium Oxalate

The synthesis of **ethyl potassium oxalate** can be achieved through the selective monohydrolysis of diethyl oxalate. A common laboratory-scale preparation involves the reaction of diethyl oxalate with a potassium salt in an appropriate solvent.

Experimental Protocol: Synthesis from Diethyl Oxalate

A reported method for the synthesis of potassium ethyl oxalate involves the reaction of diethyl oxalate with potassium trimethylsilanolate in dry ether. This procedure offers a good yield and

results in a high-purity product.

Materials:

- Diethyl oxalate
- Potassium trimethylsilanolate
- Dry ether

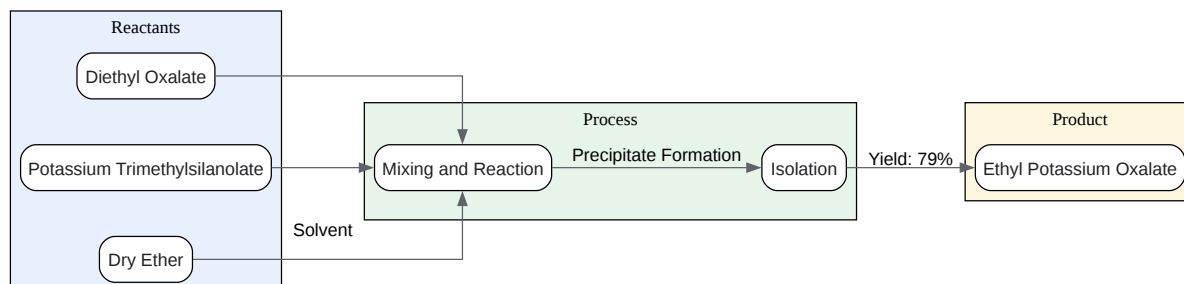
Procedure:

- In a reaction vessel, dissolve diethyl oxalate (22 mmol) in dry ether (70 mL).
- Add potassium trimethylsilanolate (22 mmol) to the solution.
- Maintain the reaction at room temperature, using an ice bath to control any initial exotherm.
- Allow the reaction to proceed for 1.5 hours.
- The resulting precipitate of potassium ethyl oxalate is then isolated.

This method has been reported to yield the product as a white solid with a 79% yield.

Reaction Mechanism and Causality

The synthesis relies on the nucleophilic attack of the trimethylsilanolate anion on one of the ester carbonyl groups of diethyl oxalate. The choice of a bulky nucleophile like trimethylsilanolate and controlled reaction conditions favor the mono-saponification, preventing the complete hydrolysis to potassium oxalate. The use of a non-aqueous solvent like dry ether is crucial to prevent the undesired hydrolysis of the starting materials and product.



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Caption: Synthesis workflow for **ethyl potassium oxalate**.

Applications in Research and Development

Ethyl potassium oxalate is a valuable reagent in organic synthesis, primarily serving as a precursor for the introduction of an ethoxycarbonyl group.

Role as a Synthetic Building Block

Its primary application lies in its reaction with alkyl halides to form various esters. For instance, it is used to prepare oxalic acid ethyl ester 2-oxo-3-phenyl-propyl ester by reacting with 1-bromo-3-phenyl-acetone.^{[1][5]} This reactivity makes it a useful tool for medicinal chemists and researchers in drug development who are constructing complex molecular architectures. Monoalkyl oxalates, in general, are recognized as important building blocks for the synthesis of a variety of significant compounds, including pharmaceuticals and natural products.

Analytical Characterization

The identity and purity of **ethyl potassium oxalate** can be confirmed using a variety of analytical techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR spectroscopy in D_2O shows a characteristic triplet at approximately 1.3 ppm corresponding to the methyl protons and a quartet at around 4.2 ppm for the methylene protons of the ethyl group.
- Infrared (IR) Spectroscopy: The IR spectrum will exhibit strong absorption bands corresponding to the $\text{C}=\text{O}$ stretching vibrations of the ester and carboxylate groups.
- Titration: Purity can be determined by non-aqueous acid-base titration.[4]

Safety and Handling

Ethyl potassium oxalate should be handled with care in a laboratory setting. It is harmful if swallowed or in contact with skin.[5]

Table 3: Hazard and Precautionary Statements

Hazard Statement	Precautionary Statement
H302: Harmful if swallowed	P264: Wash skin thoroughly after handling.
H312: Harmful in contact with skin	P270: Do not eat, drink or smoke when using this product.
P280: Wear protective gloves/protective clothing/eye protection/face protection.	
P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.	
P302+P352: IF ON SKIN: Wash with plenty of soap and water.	

It is incompatible with strong oxidizing agents.[5] Standard laboratory safety protocols, including the use of personal protective equipment such as gloves and safety glasses, should be strictly followed. Work in a well-ventilated area or a fume hood is recommended.

Conclusion

Ethyl potassium oxalate is a commercially available and synthetically accessible reagent with significant utility in organic synthesis. Its defined chemical and physical properties, coupled with

its specific reactivity, make it a valuable tool for researchers in both academic and industrial settings. A thorough understanding of its synthesis, handling, and applications is essential for its effective and safe use in the development of new chemical entities.

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